

# (5-Bromopentyl)malonic acid diethyl ester molecular weight and formula

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## Compound of Interest

Compound Name: (5-Bromopentyl)malonic Acid  
Diethyl Ester

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## Technical Guide: (5-Bromopentyl)malonic acid diethyl ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **(5-Bromopentyl)malonic acid diethyl ester**, a valuable reagent in organic synthesis, particularly in the construction of complex molecular architectures and in the development of pharmaceutical compounds.

## Core Compound Data

**(5-Bromopentyl)malonic acid diethyl ester**, also known as diethyl (5-bromopentyl)malonate, is a diester derivative of malonic acid. Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>21</sub> BrO <sub>4</sub>
Molecular Weight	309.2 g/mol
CAS Number	1906-95-2
Appearance	Colorless to light yellow liquid
Boiling Point	161 °C at 3 mmHg
Density	1.251 g/cm <sup>3</sup>

## Synthesis of (5-Bromopentyl)malonic acid diethyl ester

The synthesis of **(5-Bromopentyl)malonic acid diethyl ester** is typically achieved through the alkylation of diethyl malonate with a suitable five-carbon electrophile, such as 1,5-dibromopentane. The following protocol is a representative procedure for this transformation.

### Experimental Protocol: Alkylation of Diethyl Malonate

#### Materials:

- Diethyl malonate
- 1,5-dibromopentane
- Sodium ethoxide (can be prepared *in situ* from sodium metal and absolute ethanol)
- Absolute ethanol
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate
- Round-bottom flask

- Reflux condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Apparatus for fractional distillation under reduced pressure

**Procedure:**

- Preparation of Sodium Ethoxide: In a flame-dried round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal (1.0 equivalent) in absolute ethanol under an inert atmosphere (e.g., nitrogen or argon). Allow the reaction to proceed until all the sodium has dissolved, forming a solution of sodium ethoxide.
- Enolate Formation: To the freshly prepared sodium ethoxide solution, add diethyl malonate (1.0 equivalent) dropwise at room temperature. Stir the mixture for approximately 30 minutes to ensure complete formation of the diethyl malonate enolate.
- Alkylation: Add 1,5-dibromopentane (1.0 equivalent) dropwise to the enolate solution using an addition funnel. After the addition is complete, heat the reaction mixture to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator. To the resulting residue, add water and extract the product with diethyl ether (typically three times).
- Purification:
  - Combine the organic extracts and wash them with a saturated sodium chloride solution (brine) to remove any residual water-soluble impurities.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude **(5-Bromopentyl)malonic acid diethyl ester** by fractional distillation under reduced pressure. The boiling point of the product is approximately 161 °C at 3 mmHg.

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **(5-Bromopentyl)malonic acid diethyl ester**.



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Caption: Synthesis and purification workflow for **(5-Bromopentyl)malonic acid diethyl ester**.

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